

"4-((Ethoxycarbonyl)amino)benzoic acid" melting point and boiling point

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Compound of Interest

Compound Name: 4-((Ethoxycarbonyl)amino)benzoic acid

Cat. No.: B1361193

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An In-depth Technical Guide on the Physical Properties of 4-((Ethoxycarbonyl)amino)benzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of 4-((Ethoxycarbonyl)amino)benzoic acid, with a focus on its melting and boiling points. It includes experimental protocols for the determination of these properties and a logical workflow diagram for these procedures.

Core Physical Properties

The following table summarizes the available quantitative data for 4-((Ethoxycarbonyl)amino)benzoic acid (CAS Number: 5180-75-6).

Property	Value
Melting Point	Data not available
Boiling Point	320.6 °C at 760 mmHg
Molecular Formula	C ₁₀ H ₁₁ NO ₄
Molecular Weight	209.20 g/mol

Experimental Protocols

The following are detailed methodologies for the determination of melting and boiling points of solid organic compounds like **4-((Ethoxycarbonyl)amino)benzoic acid**.

Melting Point Determination (Capillary Method)

This method is suitable for determining the melting point of a crystalline solid.

- Apparatus:
 - Melting point apparatus (e.g., Thiele tube or a digital melting point device)
 - Capillary tubes (sealed at one end)
 - Thermometer (calibrated)
 - Mortar and pestle
 - Spatula
- Procedure:
 - Sample Preparation: A small amount of the crystalline **4-((Ethoxycarbonyl)amino)benzoic acid** is finely ground into a powder using a mortar and pestle.
 - Capillary Tube Filling: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a sample column of 2-3 mm in height is obtained.
 - Apparatus Setup: The filled capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.
 - Heating: The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.

- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.
- Reporting: The melting point is reported as a range of these two temperatures.

Boiling Point Determination (Siwoloboff Method)

This micro-method is suitable for determining the boiling point of a small amount of liquid. Since **4-((Ethoxycarbonyl)amino)benzoic acid** is a solid at room temperature, it would first need to be melted to apply this method, or a different method for high-melting solids would be required. The following is a general procedure for a liquid.

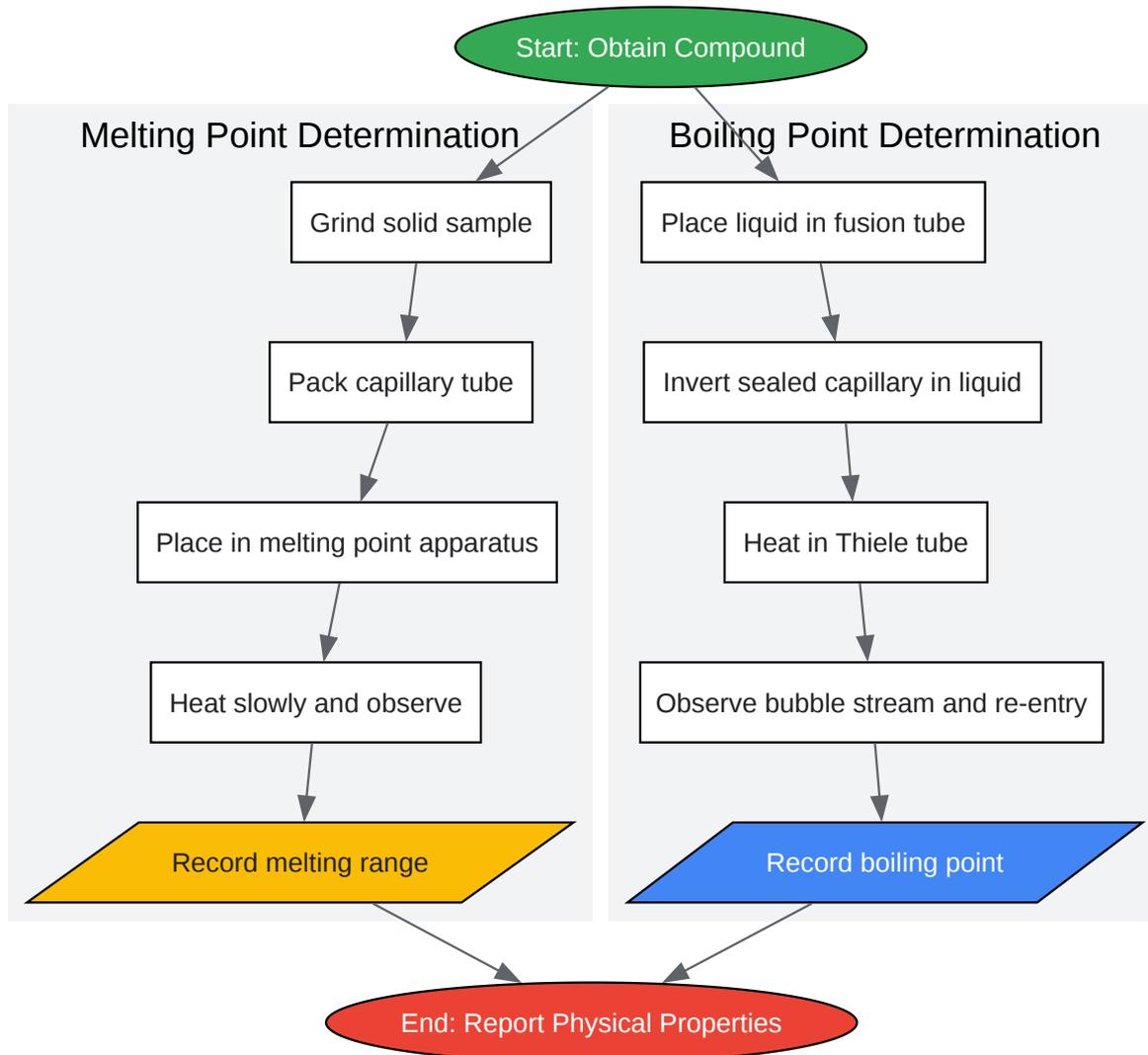
- Apparatus:
 - Thiele tube or a similar heating bath
 - Small test tube (fusion tube)
 - Capillary tube (sealed at one end)
 - Thermometer (calibrated)
 - Heat source (e.g., Bunsen burner or heating mantle)
- Procedure:
 - Sample Preparation: A small amount of the liquid sample (approximately 0.5 mL) is placed into the small test tube.
 - Capillary Inversion: A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
 - Apparatus Assembly: The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling liquid (e.g., mineral oil or silicone oil).

- Heating: The side arm of the Thiele tube is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Observation: The heating is discontinued when a steady stream of bubbles is observed. As the apparatus cools, the bubbling will slow down and stop. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.
- Reporting: The observed temperature is recorded as the boiling point. It is crucial to also record the atmospheric pressure at the time of the measurement, as the boiling point is pressure-dependent.

Visualization

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound.

Workflow for Physical Property Determination



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Caption: Workflow for determining the melting and boiling points of a compound.

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